

Ifflaiaimine: An Obscure Compound with Limited Data

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Compound of Interest

Compound Name: Ifflaiaimine

Cat. No.: B121446

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For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's chemical identity and biological activity is paramount. This guide addresses the available information for a substance known as **Ifflaiaimine**.

Initial investigations into **Ifflaiaimine** have revealed a significant scarcity of publicly available scientific data. While a unique identifier has been established, the broader scientific context, including its precise chemical structure and biological function, remains largely undocumented in accessible literature.

Chemical Identification

The primary identifier for **Ifflaiaimine** is its Chemical Abstracts Service (CAS) number.

Identifier	Value
CAS Number	31520-95-3[1]

Despite extensive searches, the formal International Union of Pure and Applied Chemistry (IUPAC) name for **Ifflaiaimine** could not be determined from available resources. The molecular formula has been reported as C₁₅H₁₇NO₂[1]. The lack of a confirmed IUPAC name or a published chemical structure prevents a detailed analysis of its chemical properties and potential relationships to other known compounds.

Biological and Experimental Data

A thorough review of scientific databases and literature has yielded no specific information regarding the biological activity, mechanism of action, or any associated signaling pathways for **Ifflaiamine**. Consequently, there is no quantitative data from experimental studies to present, nor are there any established experimental protocols for its synthesis or use in biological assays.

Due to the absence of information on its mechanism of action or any related biological processes, the creation of diagrams for signaling pathways or experimental workflows is not possible at this time.

In conclusion, "**Ifflaiamine**" appears to be a compound that is cataloged by chemical suppliers but has not been the subject of significant scientific research, or at least, such research is not readily available in the public domain. For professionals in research and drug development, this lack of data means that any investigation into the properties and potential applications of **Ifflaiamine** would need to commence from foundational chemical and biological characterization.

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References

- 1. Ifflaiamine - CAS:31520-95-3 - 北京迈瑞达科技有限公司 [mreda.com.cn]
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